p-tert-Butyltoluene (PTBT): Phase Change Thermodynamics & Process Engineering Guide[1]

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Compound of Interest

Compound Name:	*Benzene, 1-butyl-4-methyl-*
CAS No.:	*1595-05-7*
Cat. No.:	*B072582*

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Executive Summary

p-tert-Butyltoluene (1-tert-butyl-4-methylbenzene, CAS 98-51-1) is a bulky aromatic hydrocarbon widely utilized as a high-boiling solvent and a pivotal intermediate in the synthesis of p-tert-butylbenzaldehyde and p-tert-butylbenzoic acid.[1][2][3][4][5] Its unique phase profile—combining a high boiling point (193 °C) with a very low melting point (-52 °C)—makes it an exceptional candidate for wide-range temperature reactions.[1]

However, its low vapor pressure at ambient temperatures and susceptibility to benzylic oxidation require precise control over phase change operations. This guide provides the thermodynamic data and self-validating protocols necessary to manage PTBT in high-purity applications.

Physicochemical Profile

The steric bulk of the tert-butyl group significantly influences the phase transitions of the toluene core, suppressing the melting point while elevating the boiling point relative to toluene.

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Property	Value	Unit	Conditions
Molecular Weight	148.25	g/mol	-
Boiling Point (ngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted">)	192.8 (466)	°C (K)	@ 760 mmHg (101.3 kPa)
Melting Point ( )	-52.0 (221)	°C (K)	Solid-Liquid Transition
Density ( )	0.861	g/mL	@ 20 °C
Refractive Index ( )	1.492	-	@ 20 °C
Critical Temperature ( )	389 (662)	°C (K)	-
Critical Pressure ( )	2.55 (25.[1][6]2)	MPa (atm)	-
Flash Point	~63 - 71	°C	Closed Cup

Thermodynamics of Phase Transitions

Vapor-Liquid Equilibrium (VLE)

PTBT exhibits low volatility at room temperature.[1] For process engineering (e.g., solvent stripping or distillation), vacuum is strictly required to lower the boiling point below the thermal degradation threshold of sensitive APIs.

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Enthalpy of Vaporization (

):

- 52.2 ± 0.1 kJ/mol at 298 K[1][7][8]
- 49.1 kJ/mol at 357 K[1]

Vapor Pressure Profile: The following data points define the VLE curve. Note the exponential drop in pressure as temperature decreases, necessitating high vacuum (<100 Pa) for effective removal at moderate temperatures.

Temperature (°C)	Vapor Pressure (Pa)	Vapor Pressure (mmHg)	Process Implication
-24	1	0.0075	Negligible volatility (Cryogenic)
27	100	0.75	Stable liquid storage
64.1	1,000	7.5	Minimum T for vacuum stripping
115.5	10,000	75.0	Efficient distillation zone (Low Vac)
190.8	100,000	750.0	Atmospheric reflux

Solid-Liquid Equilibrium (SLE)

With a melting point of -52 °C, PTBT remains liquid under standard "Dry Ice/Acetone" conditions (-78 °C baths may induce viscosity changes but typically not freezing until equilibrium is forced).[1]

- Application: This wide liquid range allows PTBT to serve as a reaction medium for lithiation or cryogenic coupling reactions where other aromatics (like benzene, MP 5.5 °C) would freeze.[1]

Process Engineering & Protocols

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Protocol 1: High-Purity Vacuum Distillation

Objective: Purify PTBT from oxidized impurities (p-tert-butylbenzaldehyde) or remove it as a solvent.[1] Logic: Utilizing the VLE data, we target a boiling point of ~65-70 °C to minimize energy cost and oxidative stress.

- Setup: Assemble a short-path distillation apparatus with a Vigreux column. Ensure all joints are greased or sleeved (PTFE).[1]
- Inerting: Flush system with

  for 15 minutes. PTBT is susceptible to auto-oxidation at benzylic positions at high

  .[1]
- Vacuum Application: Reduce pressure to 1.0 - 1.5 kPa (7.5 - 11 mmHg).
  - Validation: The system is leak-tight if pressure holds steady for 2 min with the pump isolated.[1]
- Heating: Slowly ramp the oil bath to 85-90 °C.
  - Observation: Distillate should begin condensing at ~64-68 °C (vapor temperature).[1]
- Fractionation: Discard the first 5% (volatiles/water).[1] Collect the main fraction (constant

).[1] Stop when pot temperature spikes, indicating higher-boiling oxidation byproducts (p-tert-butylbenzoic acid) are remaining.[1]

Protocol 2: Cryogenic Impurity Rejection (Crystallization)

Objective: Use PTBT's low MP to keep the mother liquor fluid while crystallizing out a target drug intermediate.[1] Logic: Since PTBT freezes at -52 °C, it acts as an effective antisolvent or co-solvent down to -40 °C.[1]

- Dissolution: Dissolve crude mixture in minimal PTBT at 40 °C.
- Cooling Ramp: Cool at 0.5 °C/min to -20 °C.

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- Seeding: If no solids appear, seed with pure API crystals.
- Deep Cooling: Continue cooling to -40 °C.
  - Mechanism:[1] Most organic impurities and the PTBT solvent remain in the liquid phase (Mother Liquor).[1] The target API, having a lower solubility at -40 °C, crystallizes.
- Filtration: Filter rapidly using a jacketed frit cooled to -40 °C.
  - Self-Validation: If the filtrate freezes in the receiver, the temperature was too close to -52 °C; raise filtration

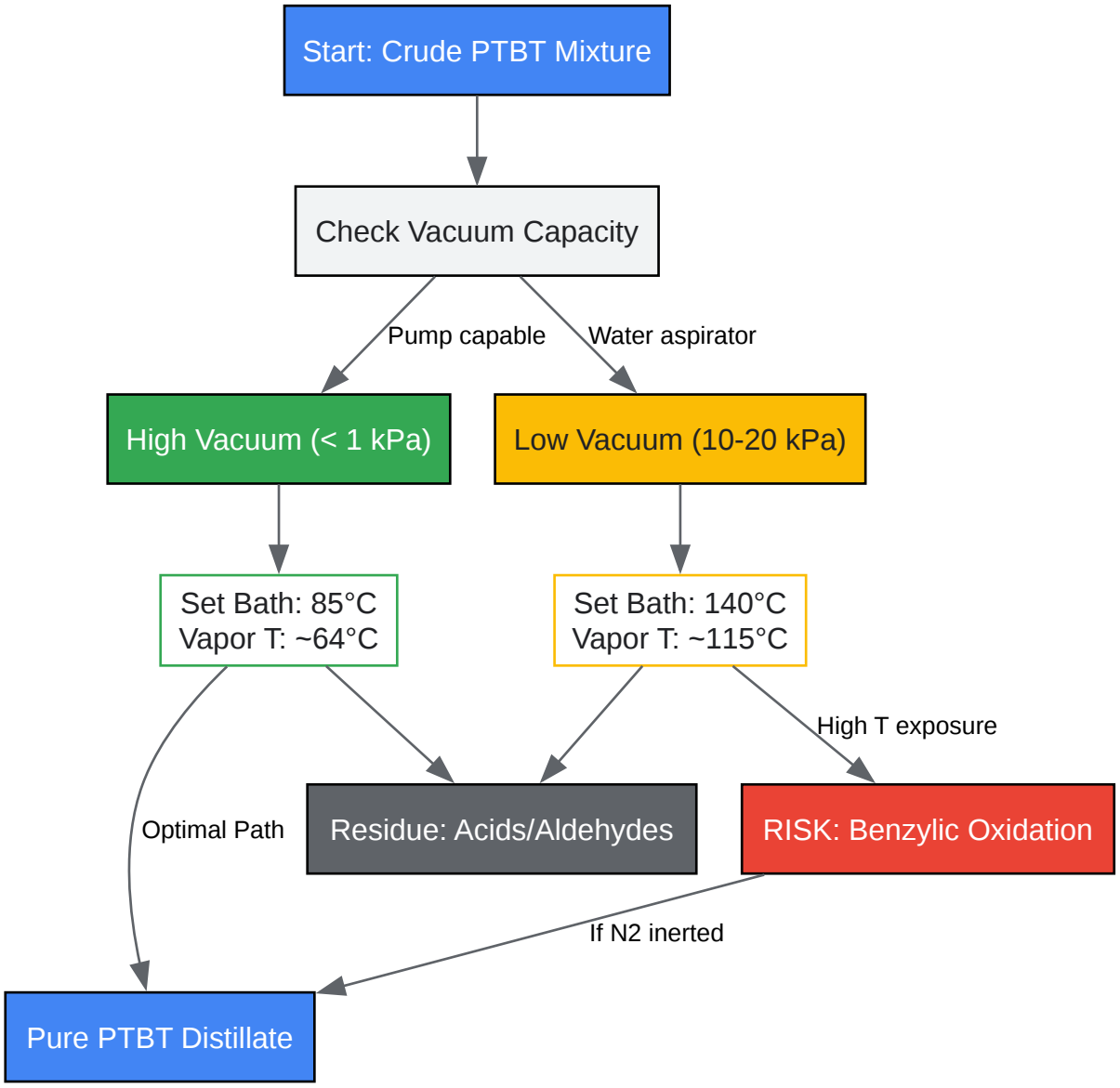
    to -35 °C.

Visualized Workflows

Diagram 1: Distillation Logic (VLE Application)

This workflow illustrates the decision matrix for removing PTBT based on the pressure/temperature relationship established in Section 3.1.

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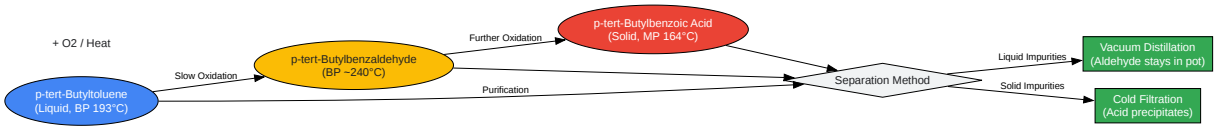
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Caption: VLE-based decision logic for PTBT distillation. High vacuum is preferred to minimize thermal oxidation risks.[1]

Diagram 2: Impurity Fate Mapping (Oxidation Pathway)

PTBT is not inert; it degrades into specific impurities. This diagram maps the phase separation of these byproducts.

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Caption: Degradation pathway of PTBT and phase-based separation strategies for its oxidized derivatives.

Safety & Handling

- Flammability: With a flash point of ~63 °C, PTBT is a Class IIIA Combustible Liquid.[1] It does not ignite easily at room temperature but forms explosive mixtures if heated.[1]
- Toxicity: PTBT is a neurotoxin and hepatotoxin.[1] Inhalation of vapors (which increase significantly >60 °C) can cause CNS depression.[1] All VLE operations must occur within a fume hood.[1]
- Peroxide Formation: Like many benzylic hydrocarbons, stored PTBT should be tested for peroxides prior to distillation to prevent explosive concentration in the residue.[1]

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